

Mass Spectrometry Data and Isomer Differentiation

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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Diethyl butylmalonate can refer to different structural isomers. The table below summarizes key identifying information for two common isomers from the National Institute of Standards and Technology (NIST) database.

| Property | Diethyl <i>n</i> -butylmalonate | Diethyl <i>tert</i> -butylmalonate |
|---------------------|--|--|
| CAS Registry Number | 133-08-4 [1] | 759-24-0 [2] |
| Molecular Formula | C ₁₁ H ₂₀ O ₄ [1] | C ₁₁ H ₂₀ O ₄ [2] |
| Molecular Weight | 216.2741 g/mol [1] | 216.2741 g/mol [2] |
| IUPAC Name | Diethyl 2-butylmalonate [1] | Diethyl (1,1-dimethylethyl)malonate [2] |
| Standard InChIKey | RPNFNBGRHCUORR-UHFFFAOYSA-N [1] | RJNICNBRGVKNSR-UHFFFAOYSA-N [2] |
| Mass Spectrum | Available via NIST subscription [1] | Available via NIST subscription [2] |

The electron ionization mass spectra for both isomers are available through the NIST subscription service [2] [1]. Since they share the same molecular formula, the primary role of mass spectrometry is to distinguish between them based on their unique fragmentation patterns.

Experimental Protocols for Analysis

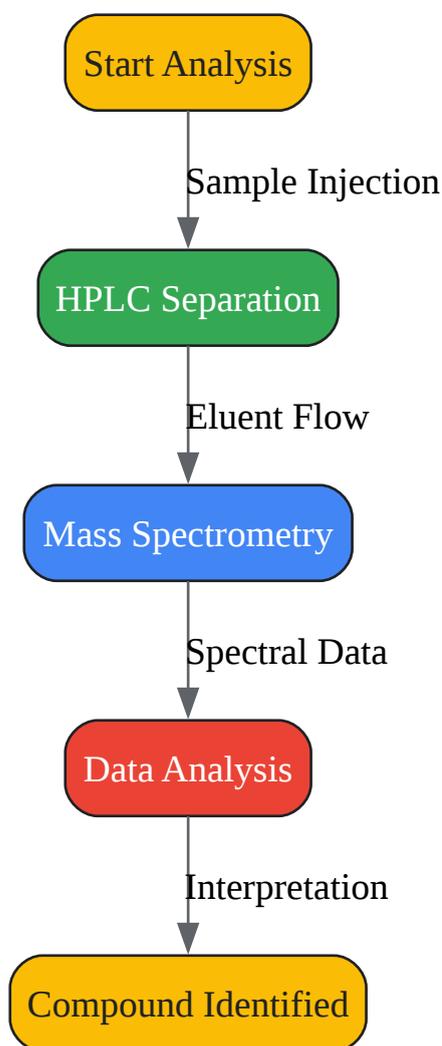
For a complete analysis, mass spectrometry is often coupled with separation techniques like HPLC. Here are the core methodologies based on the available literature.

HPLC Separation for Sample Preparation

A reverse-phase HPLC method can be used to separate and analyze **Diethyl butylmalonate**, which is a critical step before mass spectrometry, especially for complex mixtures.

- **Column:** **Newcrom R1** (a reverse-phase column with low silanol activity) [3].
- **Mobile Phase:** A mixture of **acetonitrile (MeCN)**, **water**, and **phosphoric acid** [3].
- **MS-Compatibility:** For mass spectrometry applications, phosphoric acid should be replaced with **formic acid** to ensure compatibility with the MS instrument [3].
- **Scalability:** The method is scalable and can also be used for preparative separation to isolate impurities [3].

The following diagram outlines the workflow for analyzing **Diethyl butylmalonate** using liquid chromatography and mass spectrometry:



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Synthesis and Quality Control

While not a direct protocol for analysis, the synthetic procedure can inform quality control. Diethyl *tert*-butylmalonate can be prepared via a conjugate addition reaction. The purity of the final product is typically confirmed through the following physical properties, which can serve as a reference for analysts:

- **Boiling Point:** 60–61°C at 0.7 mm Hg [4].
- **Refractive Index:** n_D^{20} 1.4250 [4].
- **IR Spectroscopy:** Absorption at 1750 cm^{-1} (ester C=O) [4].
- **NMR Spectroscopy:** Characteristic peaks at δ 1.08 (s, 9H), 1.22 (t, $J = 7$ Hz, 6H), 3.03 (s, 1H), and 4.05 (q, $J = 7$ Hz, 4H) [4].

Guidance for Further Research

To perform a comprehensive product comparison, you may need to consult more specialized sources.

- **Access NIST Spectra:** Gain access to the full mass spectra through an institutional subscription to the NIST Mass Spectral Library to study the characteristic fragmentation patterns of each isomer [2] [1].
- **Contact Vendors:** Reach out to chromatography column manufacturers (like SIELC) and chemical suppliers directly. They can often provide detailed application notes and comparative performance data that is not available in the public domain [3] [5].

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References

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3. Separation of Diethyl butylmalonate on Newcrom R1 HPLC ... [sielc.com]
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